

# Physical properties of acrylic anhydride (boiling point, density)

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## Compound of Interest

Compound Name: **Acrylic anhydride**

Cat. No.: **B1213518**

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An In-depth Technical Guide to the Physical Properties of **Acrylic Anhydride**

## Authored by a Senior Application Scientist

This guide provides a comprehensive examination of the core physical properties of **acrylic anhydride** (CAS No: 2051-76-5), focusing on its boiling point and density. Designed for researchers, chemists, and professionals in drug development and material science, this document synthesizes technical data with practical, field-proven insights for the safe handling and effective application of this highly reactive monomer.

## Introduction to Acrylic Anhydride: A Reactive Building Block

**Acrylic anhydride** ( $C_6H_6O_3$ ) is the anhydride of acrylic acid.<sup>[1]</sup> It serves as a valuable reagent in organic synthesis and polymer chemistry, primarily for the preparation of specialty acrylate and acrylamide monomers.<sup>[2][3]</sup> Its bifunctional nature allows it to be used for grafting onto materials containing hydroxyl and amine groups, enhancing properties like adhesion and crosslinking in coatings and biomedical materials.<sup>[3]</sup>

Given its high reactivity and propensity to polymerize, a thorough understanding of its physical properties is not merely academic; it is a critical prerequisite for its purification, handling, and application. Inconsistencies in these properties can indicate sample impurity or degradation, which can have profound impacts on experimental outcomes.

## Core Physical Properties

The fundamental physical characteristics of **acrylic anhydride** are summarized below. It is crucial to note that properties such as boiling point are highly dependent on ambient pressure.

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| CAS Number        | 2051-76-5                                    | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 126.11 g/mol                                 | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Appearance        | Colorless to pale yellow clear liquid        | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Melting Point     | -20 °C                                       | <a href="#">[5]</a>   |
| Flash Point       | 72 - 86 °C                                   | <a href="#">[4]</a> <a href="#">[5]</a>                     |

## In-Depth Analysis of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For a reactive compound like **acrylic anhydride**, which can undergo polymerization at elevated temperatures, distillation under reduced pressure (vacuum distillation) is the standard method for purification. This avoids the high temperature required to boil the substance at atmospheric pressure.

The literature presents various boiling points measured at different pressures, highlighting this dependency.

| Boiling Point | Pressure                        | Source(s) |
|---------------|---------------------------------|-----------|
| 203.8 °C      | 760 mmHg (Atmospheric Pressure) | [4][6]    |
| 97 °C         | 35 mmHg                         | [7]       |
| 85-86 °C      | 17 mmHg                         | [2][5][8] |
| 58 °C         | 17 mmHg                         | [9]       |
| 67 °C         | 10 mmHg                         | [10]      |

**Expert Insight:** The significant reduction in boiling point under vacuum is the key to preserving the integrity of the monomer. The atmospheric boiling point of 203.8 °C is high enough to initiate rapid, potentially uncontrolled, polymerization. Therefore, purification or solvent removal should always be conducted under reduced pressure. The variation seen at 17 mmHg (85-86 °C vs. 58 °C) may be attributable to differences in measurement apparatus or sample purity. It is imperative for researchers to empirically determine the boiling point within their own setup.

## In-Depth Analysis of Density

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies. It is an excellent indicator of purity. For **acrylic anhydride**, reported values show slight variations, which can be attributed to differences in measurement temperature or the grade of the material.

| Density / Specific Gravity | Condition                   | Source(s) |
|----------------------------|-----------------------------|-----------|
| 1.065 g/cm <sup>3</sup>    | Not Specified               | [4][6]    |
| 1.08                       | Specific Gravity (20/20 °C) | [10]      |
| 1.09 g/cm <sup>3</sup>     | Not Specified               | [11]      |
| 1.094 g/cm <sup>3</sup>    | Not Specified               | [2][5][8] |

**Expert Insight:** The density values cluster around 1.06 to 1.09 g/cm<sup>3</sup>. The term "Specific Gravity (20/20)" indicates the density of the substance at 20 °C relative to the density of water at 20 °C.

Since the density of water at this temperature is approximately  $0.998 \text{ g/cm}^3$ , a specific gravity of 1.08 corresponds to a density of about  $1.078 \text{ g/cm}^3$ . This precision is important for applications requiring exact volumetric dispensing. Any significant deviation from these values should prompt a purity analysis.

## Experimental Verification Protocols

The following protocols outline standard laboratory procedures for the empirical determination of boiling point and density. These steps constitute a self-validating system to ensure the quality of the reagent before its use in critical applications.

### Protocol 1: Boiling Point Determination via Vacuum Distillation

This method is ideal for verifying the boiling point of **acrylic anhydride** at a specific reduced pressure.

- **Apparatus Setup:** Assemble a micro-distillation apparatus consisting of a round-bottom flask, a Claisen adapter, a thermometer with its bulb positioned just below the side arm leading to the condenser, a condenser, and a receiving flask. Ensure all glass joints are properly sealed with vacuum grease.
- **Sample Preparation:** Add a small volume (e.g., 5-10 mL) of **acrylic anhydride** to the round-bottom flask along with a magnetic stir bar. **Causality:** The stir bar ensures smooth boiling and prevents bumping, which can lead to inaccurate temperature readings.
- **System Evacuation:** Connect the apparatus to a vacuum pump via a cold trap and a manometer. Slowly and carefully evacuate the system to the desired pressure (e.g., 17 mmHg). **Causality:** A slow reduction in pressure prevents the sample from boiling too vigorously and being carried over into the condenser prematurely.
- **Heating:** Begin stirring and gently heat the flask using a heating mantle.
- **Data Collection:** Observe the temperature as the liquid begins to boil and a steady stream of condensate forms on the thermometer bulb and flows into the condenser. Record the temperature and the precise pressure from the manometer once they stabilize. This stable temperature is the boiling point at that pressure.

- Shutdown: Once the measurement is complete, remove the heat source and allow the system to cool before slowly reintroducing air to the apparatus.

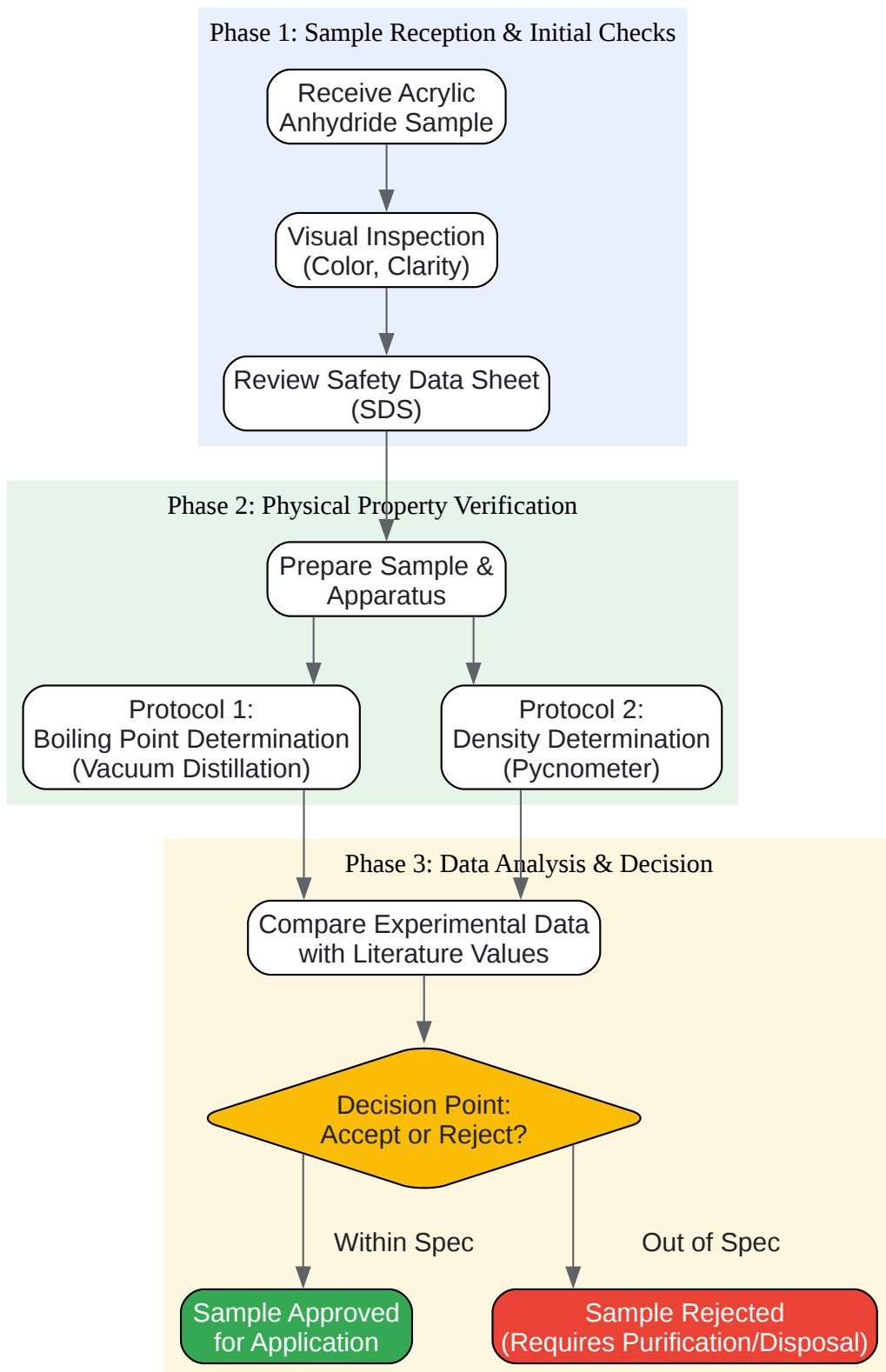
## Protocol 2: Density Determination via Pycnometer

A pycnometer (specific gravity bottle) is a flask with a precise, known volume used for measuring the density of liquids.

- Pycnometer Preparation: Clean and thoroughly dry the pycnometer and its stopper. Weigh the empty, dry pycnometer on an analytical balance ( $m_1$ ).
- Water Calibration: Fill the pycnometer with deionized water of a known temperature (e.g., 20 °C). Insert the stopper, allowing excess water to exit through the capillary. Dry the exterior and weigh the filled pycnometer ( $m_2$ ). The mass of the water is  $(m_2 - m_1)$ . The volume of the pycnometer is  $V = (m_2 - m_1) / \rho_{\text{water}}$ , where  $\rho_{\text{water}}$  is the density of water at the measured temperature.
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with **acrylic anhydride**, taking care to perform this in a fume hood. Stopper the pycnometer, dry the exterior, and weigh it ( $m_3$ ). The mass of the **acrylic anhydride** is  $(m_3 - m_1)$ .
- Calculation: The density of the **acrylic anhydride** ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical property verification of a newly acquired sample of **acrylic anhydride**.

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Caption: Workflow for the verification of **acrylic anhydride** physical properties.

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